

# (S)-Butyl 2-aminopropanoate safety data sheet (SDS) information

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## Compound of Interest

Compound Name: (S)-Butyl 2-aminopropanoate

Cat. No.: B1283157

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## An In-depth Technical Guide to the Safety Data for (S)-Butyl 2-aminopropanoate

This technical guide provides a comprehensive overview of the safety data for **(S)-Butyl 2-aminopropanoate**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various Safety Data Sheets (SDS) and chemical information sources.

## Chemical Identification

**(S)-Butyl 2-aminopropanoate** is a chiral building block used in the synthesis of pharmaceuticals.<sup>[1]</sup> It is the butyl ester of the naturally occurring amino acid L-alanine.

Identifier	Value	Reference
Chemical Name	(S)-Butyl 2-aminopropanoate	[2]
Synonyms	Butyl (S)-2-Aminopropanoate, butyl alaninate	[3]
CAS Number	2885-02-1	[2][4][5]
Molecular Formula	C <sub>7</sub> H <sub>15</sub> NO <sub>2</sub>	[2][4][5][6]
Molecular Weight	145.20 g/mol	[2][4][5][6]

## Physical and Chemical Properties

Limited data is available for the specific physical and chemical properties of **(S)-Butyl 2-aminopropanoate**. The table below summarizes the available information.

Property	Value	Reference
Molecular Weight	145.20 g/mol	<a href="#">[2]</a> <a href="#">[6]</a>
Storage Temperature	2-8°C	<a href="#">[2]</a>

## Hazards Identification

**(S)-Butyl 2-aminopropanoate** is classified as a hazardous substance. The following hazard and precautionary statements are based on the Globally Harmonized System (GHS).

Category	Information	Reference
GHS Pictogram	GHS07 (Exclamation Mark)	<a href="#">[2]</a>
Signal Word	Warning	<a href="#">[2]</a> <a href="#">[3]</a>
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	<a href="#">[3]</a>
Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, P501	<a href="#">[3]</a>

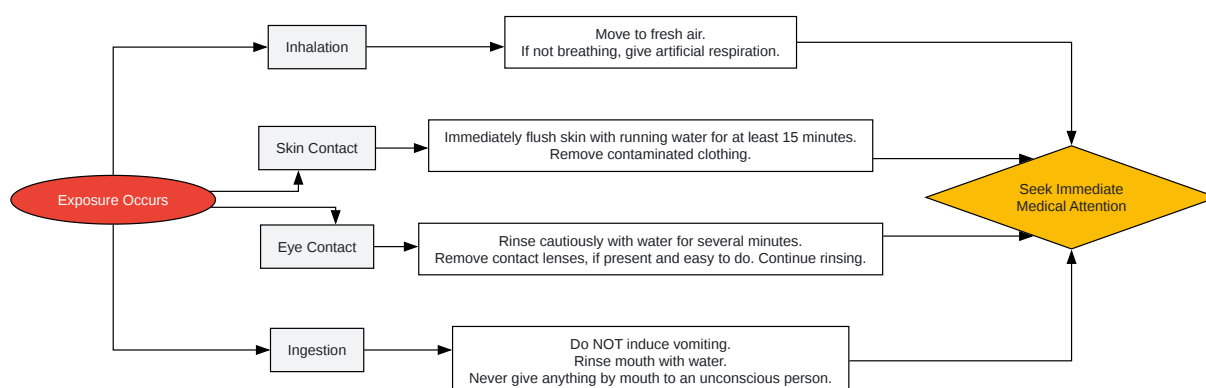
A related compound, **(S)-Butyl 2-aminopropanoate** hydrochloride (CAS 81305-85-3), shares similar hazard classifications.[\[7\]](#)

## Toxicological Information

Detailed toxicological studies for **(S)-Butyl 2-aminopropanoate** are not available in the provided search results. The hazard statements indicate that the primary toxicological concerns are irritation to the skin, eyes, and respiratory system.[3] No information was found regarding acute toxicity (oral, dermal, inhalation), germ cell mutagenicity, carcinogenicity, or reproductive toxicity.

## First-Aid Measures

In case of exposure, immediate action is crucial. The following protocols are recommended.[3]  
[8] Always consult a physician and show them the Safety Data Sheet.[3]



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**Caption:** First-aid procedures for exposure.

### Experimental Protocols: First-Aid

Detailed experimental protocols for toxicological studies are not available in the reviewed SDS literature. However, the first-aid procedures themselves constitute a critical response protocol.

- Inhalation: If a person breathes in large amounts of the chemical, they should be moved to fresh air immediately.[\[3\]](#)[\[9\]](#) If breathing has stopped, artificial respiration should be performed.[\[3\]](#)[\[9\]](#) Medical attention should be sought as soon as possible.[\[3\]](#)[\[9\]](#)
- Skin Contact: Contaminated clothing should be removed promptly, and the affected skin area should be immediately flushed with plenty of soap and water for at least 15 minutes.[\[3\]](#)[\[9\]](#) If skin irritation occurs, medical advice should be sought.[\[3\]](#)
- Eye Contact: Eyes should be immediately flushed with running water for at least 15 minutes, holding the eyelids open.[\[3\]](#) Contact lenses should be removed if present and easy to do so.[\[3\]](#) Medical attention is required if eye irritation persists.[\[3\]](#)
- Ingestion: Vomiting should not be induced without medical advice.[\[3\]](#) The mouth should be rinsed with water, and medical aid should be obtained immediately.[\[3\]](#)

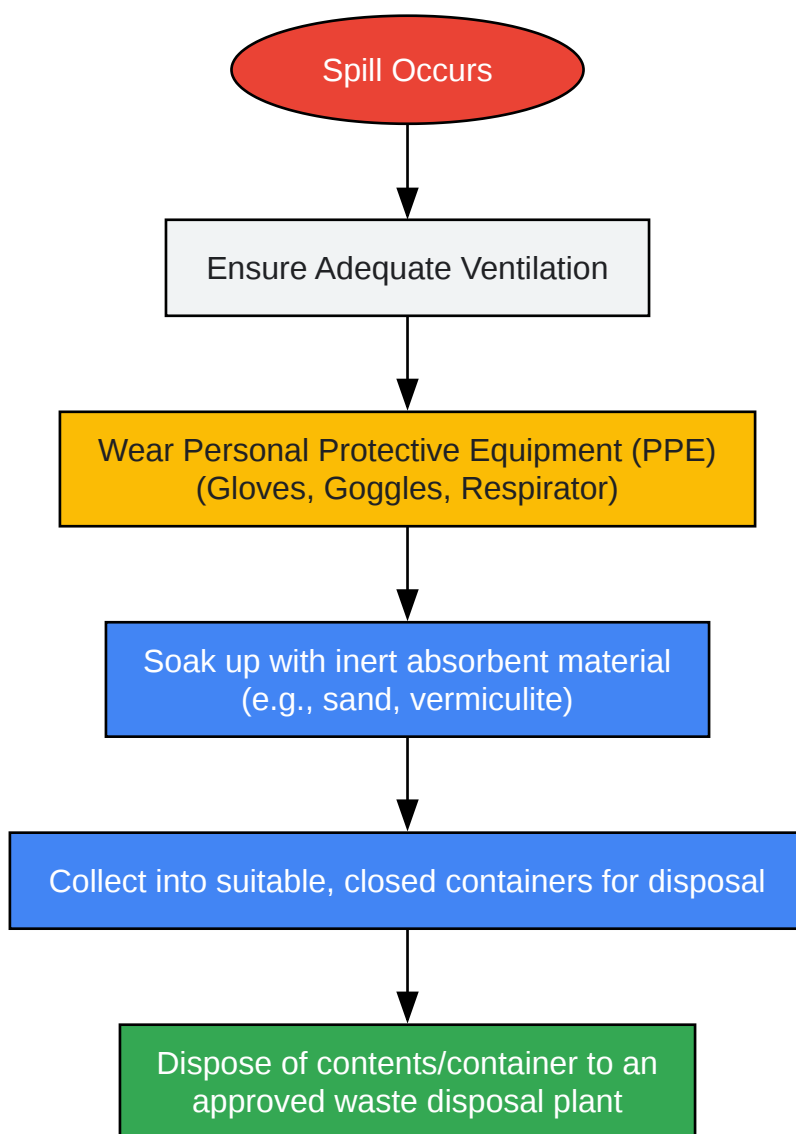
## Fire-Fighting Measures

While specific data for **(S)-Butyl 2-aminopropanoate** is limited, general procedures for related chemicals can be applied.

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam.[\[8\]](#)
- Specific Hazards: Thermal decomposition may lead to the release of irritating gases and toxic fumes, such as carbon monoxide, carbon dioxide, and nitrogen oxides.[\[10\]](#)[\[11\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[10\]](#)[\[12\]](#)

## Accidental Release Measures

In the event of a spill, proper containment and cleanup are essential to prevent exposure and environmental contamination.



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**Caption:** Workflow for accidental release response.

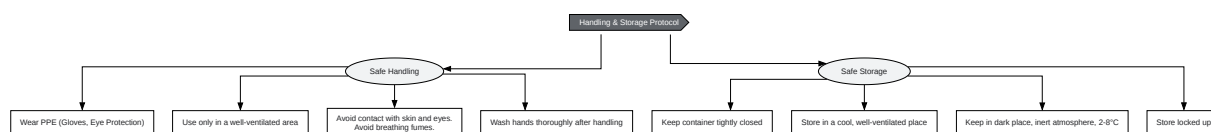
#### Experimental Protocols: Accidental Release

- Personal Precautions: Avoid breathing vapors, mist, or gas.[3] Ensure adequate ventilation.  
[3] Wear appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection.[3]
- Environmental Precautions: Prevent the substance from entering drains.

- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, vermiculite).[10]  
[13] Collect the material into a suitable, closed container for disposal at an approved waste disposal plant.[3][13]

## Handling and Storage

Proper handling and storage are critical to ensure safety and maintain the chemical's integrity.



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**Caption:** Logic for safe handling and storage.

- Precautions for Safe Handling: Avoid contact with skin, eyes, and clothing.[3] Wash hands thoroughly after handling.[3] Use only with adequate ventilation and avoid breathing fumes.[3] Wear suitable protective clothing, gloves, and eye/face protection.[3]
- Conditions for Safe Storage: Store in a cool, dark, and well-ventilated place under an inert atmosphere.[2] The recommended storage temperature is between 2-8°C.[2] Keep the container tightly closed and store in a locked-up area.[2][3]

## Exposure Controls and Personal Protection

- Engineering Controls: Use only outdoors or in a well-ventilated area.[3]
- Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles. [12]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[3][12]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA-approved respirator.[12]

## Stability and Reactivity

- Chemical Stability: No information is available, but related compounds are stable under normal temperatures and pressures.[12]
- Conditions to Avoid: Incompatible products, excess heat, and sources of ignition.[13][14]
- Incompatible Materials: Strong oxidizing agents, strong acids.[13]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and nitrogen oxides (NO<sub>x</sub>).[11][13]

## Disposal Considerations

Dispose of contents and containers in accordance with local, regional, national, and international regulations.[3] The material should be sent to an approved waste disposal plant. [3] Do not empty into drains.[8]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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